

# N-Acetyl-3-methylthio-aniline: A Versatile Building Block for Organic Synthesis

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## Compound of Interest

Compound Name: **N-Acetyl-3-methylthio-aniline**

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

**N-Acetyl-3-methylthio-aniline**, also known as N-(3-(methylthio)phenyl)acetamide, is a versatile aromatic compound that serves as a crucial building block in the synthesis of a variety of organic molecules, particularly those with potential applications in medicinal chemistry and materials science. Its unique structural features, including a reactive aromatic ring, a nucleophilic nitrogen atom, and an oxidizable sulfur atom, provide multiple avenues for chemical modification, making it a valuable scaffold for the construction of complex molecular architectures. This guide provides a comprehensive overview of the synthesis, properties, and synthetic applications of **N-Acetyl-3-methylthio-aniline**, complete with experimental protocols and quantitative data.

## Physicochemical Properties and Spectroscopic Data

**N-Acetyl-3-methylthio-aniline** is a solid at room temperature with a melting point of 78-78.5 °C. Its structure combines an acetamido group and a methylthio group on a benzene ring, influencing its reactivity and physical properties. The spectroscopic data for a closely related compound, N-methyl-N-(2-(methylthio)phenyl)acetamide, provides a useful reference for the characterization of **N-Acetyl-3-methylthio-aniline**.<sup>[1]</sup>

Table 1: Physicochemical Properties of **N-Acetyl-3-methylthio-aniline**

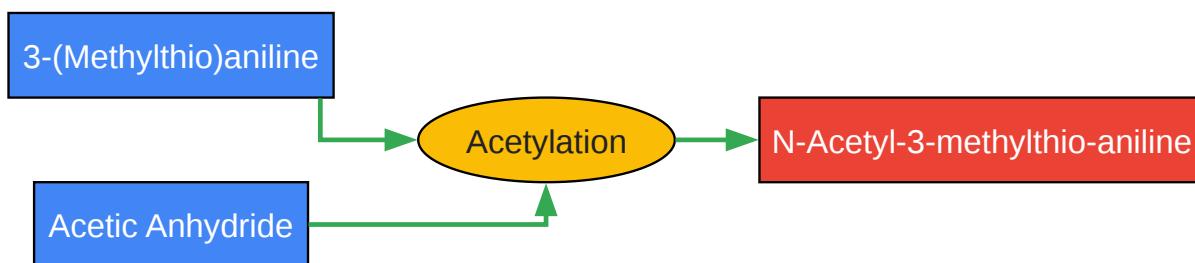
Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NOS	
Molecular Weight	181.26 g/mol	
Melting Point	78-78.5 °C	
Appearance	Solid	

Table 2: Reference Spectroscopic Data for a Similar Compound: N-methyl-N-(2-(methylthio)phenyl)acetamide[1]

Nucleus	Chemical Shift (δ, ppm)
<sup>1</sup> H NMR (400 MHz, CDCl <sub>3</sub> )	7.36 (t, J = 7.42 Hz, 1H), 7.16-7.22 (m, 2H), 7.12-7.14 (m, 1H), 3.18 (s, 3H), 2.45 (s, 3H), 1.81 (s, 3H)
<sup>13</sup> C NMR (100 MHz, CDCl <sub>3</sub> )	171.07, 140.89, 138.59, 129.02, 128.25, 125.54, 124.91, 35.18, 21.92, 14.15

## Synthesis of N-Acetyl-3-methylthio-aniline

The most common and straightforward method for the synthesis of **N-Acetyl-3-methylthio-aniline** is the N-acetylation of its precursor, 3-(methylthio)aniline, using acetic anhydride.



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Synthesis of **N-Acetyl-3-methylthio-aniline**.

# Experimental Protocol: N-Acetylation of 3-(methylthio)aniline

This protocol is adapted from general procedures for the acetylation of anilines.

## Materials:

- 3-(methylthio)aniline
- Acetic anhydride
- Suitable solvent (e.g., glacial acetic acid, dichloromethane, or under solvent-free conditions)
- Base (optional, e.g., pyridine or triethylamine, if using an inert solvent)
- Water
- Ice bath
- Standard glassware for organic synthesis

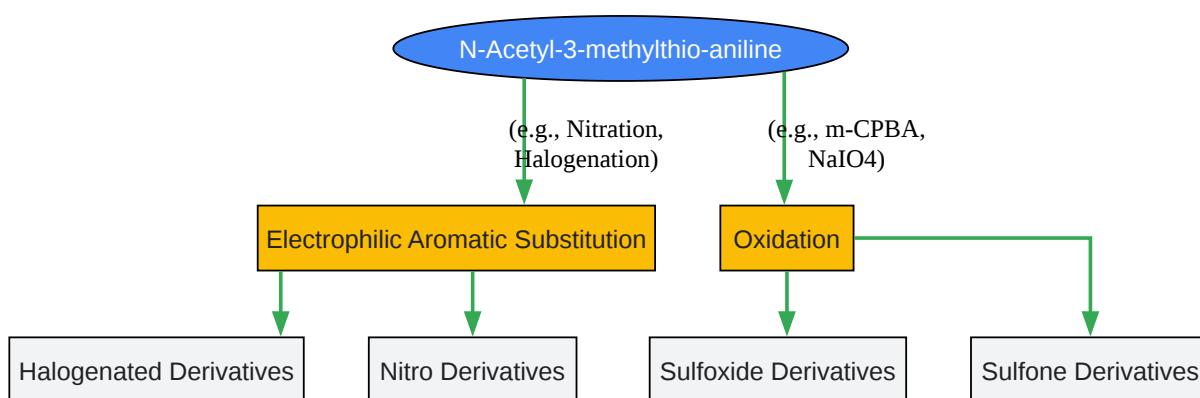
## Procedure:

- In a round-bottom flask, dissolve 3-(methylthio)aniline in a suitable solvent.
- Slowly add acetic anhydride (typically 1.1 to 1.5 equivalents) to the solution with stirring. If the reaction is performed in an inert solvent, a base is usually added to neutralize the acetic acid byproduct.
- The reaction mixture is stirred at room temperature or gently heated to ensure complete conversion. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is poured into cold water to precipitate the product.
- The solid product is collected by vacuum filtration, washed with water to remove any remaining acetic acid and other water-soluble impurities.

- The crude **N-Acetyl-3-methylthio-aniline** can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to afford the pure product.

## Applications as a Building Block in Organic Synthesis

**N-Acetyl-3-methylthio-aniline** is a versatile intermediate for the synthesis of more complex molecules. The acetamido group moderates the activating effect of the amino group, allowing for more controlled electrophilic aromatic substitution reactions. The methylthio group can be oxidized to sulfoxide and sulfone, which are important functional groups in many biologically active compounds.



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## References

- 1. rsc.org [rsc.org]

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